

Application Notes and Protocols for Studying Carbaprostacyclin-Biotin Effects

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Compound of Interest

Compound Name: Carbaprostacyclin-biotin

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These application notes provide a comprehensive guide to designing and executing experiments for the characterization of **Carbaprostacyclin-biotin**, a biotinylated analog of the stable prostacyclin mimetic, Carbaprostacyclin. The following protocols are intended to facilitate the investigation of its interaction with the prostacyclin receptor (IP receptor) and the subsequent cellular signaling cascades.

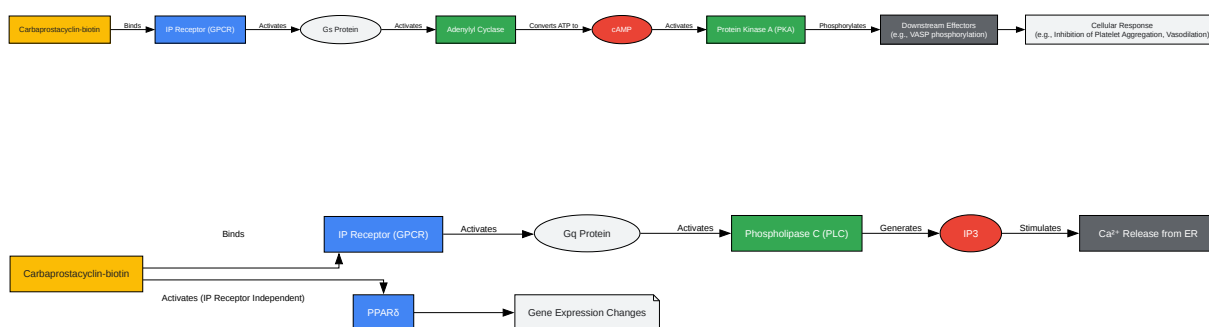
Introduction to Carbaprostacyclin

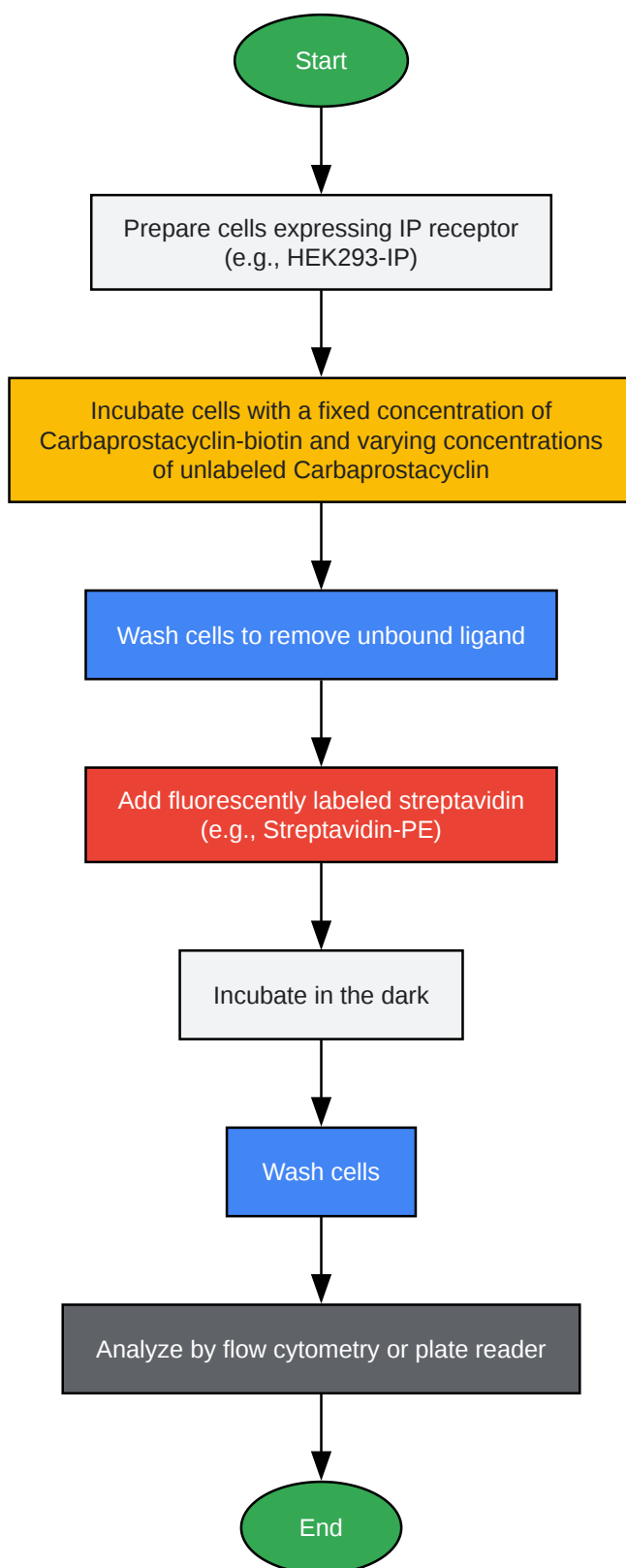
Carbaprostacyclin is a chemically stable analog of prostacyclin (PGI₂), a potent endogenous vasodilator and inhibitor of platelet aggregation.^[1] Like PGI₂, Carbaprostacyclin exerts its biological effects primarily through the activation of the IP receptor, a G-protein coupled receptor (GPCR).^{[1][2]} The IP receptor is coupled to the Gs alpha subunit, which upon activation, stimulates adenylyl cyclase to increase intracellular cyclic adenosine monophosphate (cAMP) levels.^{[2][3]} This increase in cAMP activates Protein Kinase A (PKA), leading to a cascade of downstream events that ultimately result in vasodilation and inhibition of platelet activation.^{[2][3]} Additionally, some studies suggest that prostacyclin analogs can also influence intracellular calcium levels and activate peroxisome proliferator-activated receptors (PPARs), indicating a broader signaling profile.^{[4][5]}

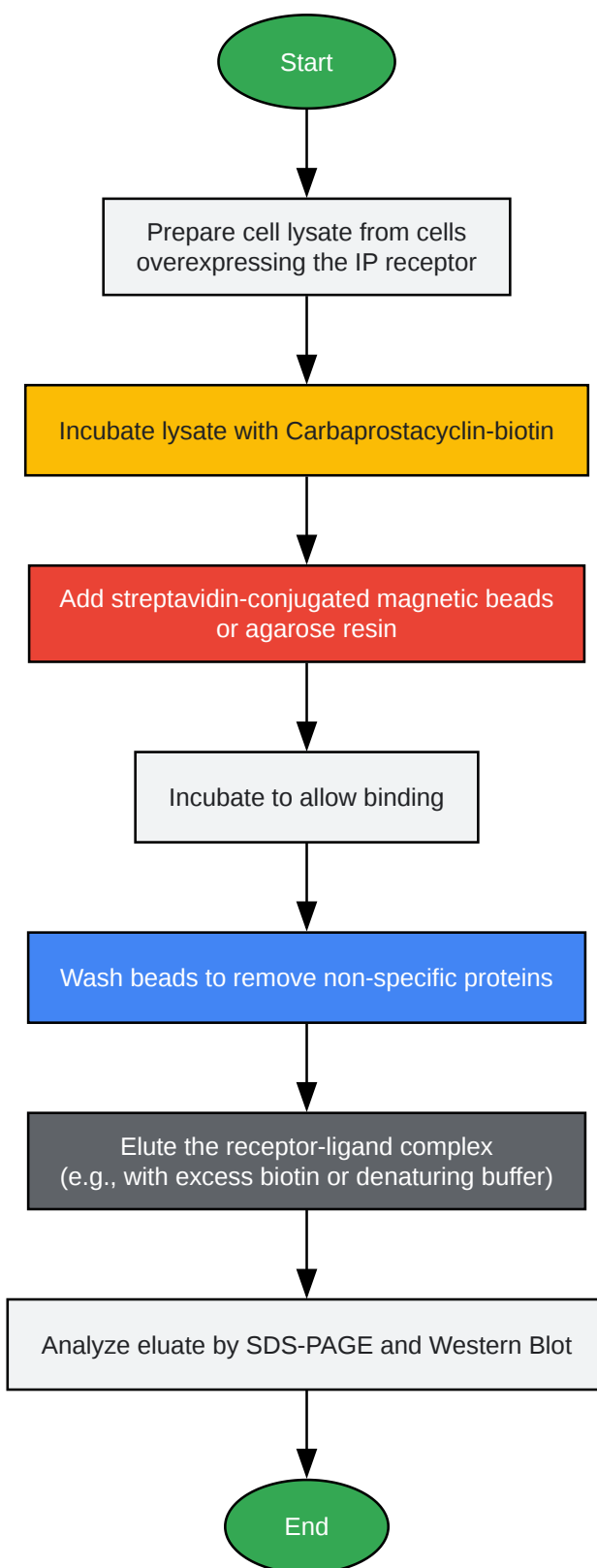
The biotinylation of Carbaprostacyclin provides a valuable tool for researchers, enabling a variety of affinity-based applications to study the IP receptor. This includes receptor binding assays, visualization of receptor localization and trafficking, and affinity purification of the receptor for further biochemical characterization.^{[6][7][8]}

Signaling Pathways of Carbaprostacyclin

Carbaprostacyclin primarily signals through the canonical IP receptor pathway. However, evidence for alternative signaling routes exists. The following diagrams illustrate these pathways.







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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Prostacyclin - Wikipedia [en.wikipedia.org]
- 3. journals.physiology.org [journals.physiology.org]
- 4. [PDF] Prostacyclin receptor signalling and cell proliferation : role in pulmonary hypertension | Semantic Scholar [semanticscholar.org]
- 5. [PDF] A novel pathway of prostacyclin signaling-hanging out with nuclear receptors. | Semantic Scholar [semanticscholar.org]
- 6. pure.roehampton.ac.uk [pure.roehampton.ac.uk]
- 7. sartorius.com [sartorius.com]
- 8. Development of a ligand blot assay using biotinylated live cells - PubMed [pubmed.ncbi.nlm.nih.gov]
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